

An In-depth Technical Guide to 2-Methyl-8-quinolinyl 3-bromobenzoate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methyl-8-quinolinyl 3-bromobenzoate

CAS No.: 499197-01-2

Cat. No.: B485723

[Get Quote](#)

This guide provides a comprehensive technical overview of **2-Methyl-8-quinolinyl 3-bromobenzoate**, a heterocyclic compound of interest in medicinal chemistry and materials science. While a specific CAS number for this compound is not yet assigned, this document outlines a robust synthetic protocol, predicted physicochemical properties, and potential applications based on the well-established chemistry of its constituent moieties. This resource is intended for researchers, scientists, and professionals in drug development seeking to explore the synthesis and utility of novel quinoline-based esters.

Introduction and Scientific Context

Quinoline derivatives are a cornerstone of heterocyclic chemistry, with a broad spectrum of applications ranging from pharmaceuticals to catalysts and corrosion inhibitors[1]. The 8-hydroxyquinoline scaffold, in particular, is a privileged structure known for its metal-chelating properties, which are integral to the biological activity of many of its derivatives[1]. The introduction of a methyl group at the 2-position can influence the steric and electronic properties of the quinoline ring, potentially modulating its biological targets and pharmacokinetic profile.

The benzoate ester moiety, substituted with a bromine atom at the 3-position, introduces a reactive handle for further synthetic modifications through cross-coupling reactions. This strategic placement of a halogen allows for the exploration of a wider chemical space, enabling the development of derivatives with fine-tuned properties. The combination of the 2-methyl-8-quinolinyl and 3-bromobenzoate functionalities in a single molecule presents a compelling target for the discovery of novel therapeutic agents and functional materials.

Synthesis of 2-Methyl-8-quinolinyl 3-bromobenzoate

The synthesis of **2-Methyl-8-quinolinyl 3-bromobenzoate** is predicated on the esterification of 2-methyl-8-hydroxyquinoline with 3-bromobenzoyl chloride. This is a standard and efficient method for forming aryl esters.

Starting Materials

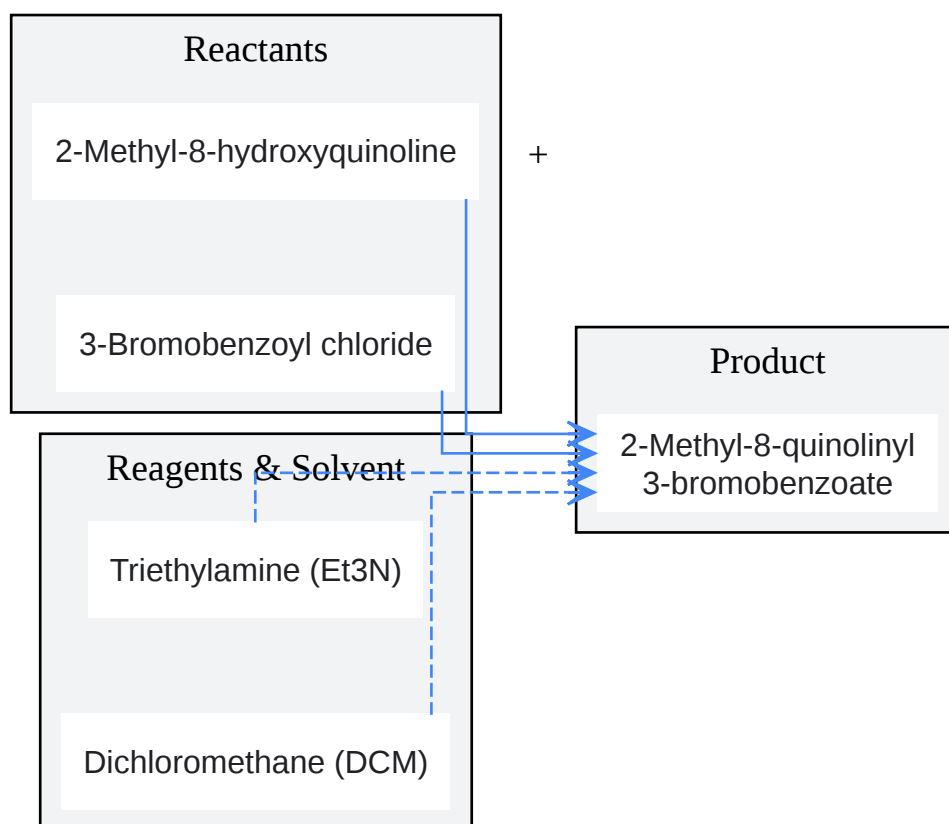
A successful synthesis relies on the quality of the starting materials. The key reactants for this procedure are 2-methyl-8-hydroxyquinoline and 3-bromobenzoyl chloride.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Appearance	Melting Point (°C)	Boiling Point (°C)
2-Methyl-8-hydroxyquinoline	826-81-3[2][3][4][5]	C ₁₀ H ₉ NO	159.18[2][4]	Light yellow crystals[2]	70-74[2]	267[2]
3-Bromobenzoyl chloride	1711-09-7[6][7][8][9][10]	C ₇ H ₄ BrClO	219.46[6][10]	Liquid[6]	N/A	74-75 (at 0.5 mmHg)[6]

Proposed Synthetic Protocol

This protocol describes a laboratory-scale synthesis of **2-Methyl-8-quinolinyl 3-bromobenzoate**.

Reaction Scheme:



[Click to download full resolution via product page](#)

A proposed synthetic route for **2-Methyl-8-quinolinyl 3-bromobenzoate**.

Step-by-Step Methodology:

- **Preparation:** In a flame-dried, round-bottom flask equipped with a magnetic stirrer and a nitrogen inlet, dissolve 1.0 equivalent of 2-methyl-8-hydroxyquinoline in anhydrous dichloromethane (DCM).
- **Base Addition:** Cool the solution to 0 °C in an ice bath and add 1.2 equivalents of triethylamine (Et₃N) dropwise. Triethylamine acts as a base to neutralize the hydrochloric acid byproduct of the reaction.
- **Acylation:** While maintaining the temperature at 0 °C, add a solution of 1.1 equivalents of 3-bromobenzoyl chloride in anhydrous DCM dropwise to the reaction mixture.

- **Reaction:** Allow the reaction to warm to room temperature and stir for 4-6 hours, monitoring the progress by thin-layer chromatography (TLC).
- **Workup:** Upon completion, quench the reaction with the addition of water. Separate the organic layer, and wash it sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes).

Physicochemical and Spectroscopic Characterization

The successful synthesis of **2-Methyl-8-quinolinyl 3-bromobenzoate** would be confirmed through various analytical techniques.

Predicted Physicochemical Properties

Property	Predicted Value
Molecular Formula	C ₁₇ H ₁₂ BrNO ₂
Molecular Weight	342.19 g/mol
Appearance	Expected to be a solid at room temperature
Solubility	Likely soluble in common organic solvents like DCM, chloroform, and ethyl acetate; insoluble in water.

Expected Spectroscopic Data

The structural elucidation of the target compound would rely heavily on spectroscopic analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons on both the quinoline and benzoate rings. The methyl group on the quinoline ring

should appear as a singlet, typically in the range of δ 2.5-2.8 ppm. The aromatic protons will exhibit complex splitting patterns in the δ 7.0-8.5 ppm region.

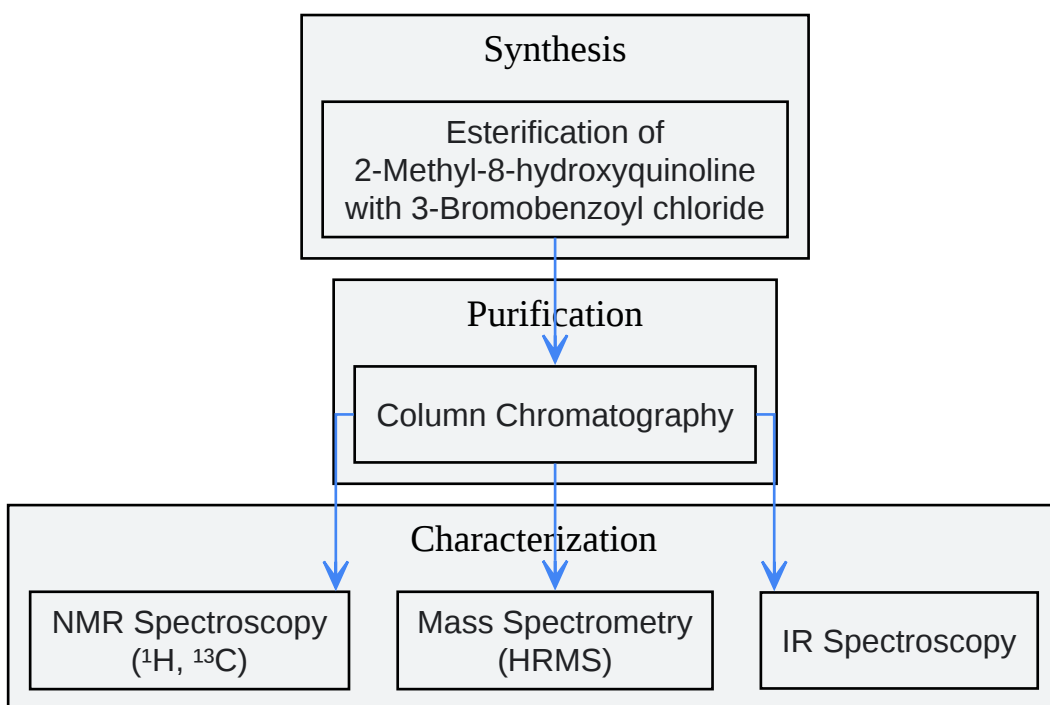
- ^{13}C NMR: The carbon NMR spectrum will display signals for all 17 carbon atoms. The carbonyl carbon of the ester will be observed downfield, typically around δ 164-168 ppm. The methyl carbon will appear upfield, and the aromatic carbons will resonate in the δ 110-150 ppm range.

Mass Spectrometry (MS):

- High-resolution mass spectrometry (HRMS) should confirm the molecular formula of $\text{C}_{17}\text{H}_{12}\text{BrNO}_2$ by providing an accurate mass measurement of the molecular ion $[\text{M}]^+$ or its protonated form $[\text{M}+\text{H}]^+$. The isotopic pattern characteristic of a bromine-containing compound (approximately equal intensity for M and M+2 peaks) would be a key diagnostic feature.

Infrared (IR) Spectroscopy:

- The IR spectrum should exhibit a strong absorption band corresponding to the C=O stretching vibration of the ester group, typically in the region of $1730\text{-}1750\text{ cm}^{-1}$. Characteristic bands for C-O stretching and aromatic C-H and C=C vibrations would also be present.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 8-Hydroxyquinolines: a review of their metal chelating properties and medicinal applications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. 2-Methyl-8-hydroxyquinoline Online | 2-Methyl-8-hydroxyquinoline Manufacturer and Suppliers [scimplify.com]
- 3. Page loading... [wap.guidechem.com]
- 4. 2-Methyl-8-hydroxyquinoline | $\text{C}_{10}\text{H}_9\text{NO}$ | CID 13224 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. CAS Common Chemistry [commonchemistry.cas.org]
- 6. 3-溴苯甲酰氯 98% | Sigma-Aldrich [sigmaaldrich.com]

- [7. 1711-09-7|3-bromobenzoylchloride|BLD Pharm \[bldpharm.com\]](#)
- [8. \[angenesci.com\]\(#\) \[angenesci.com\]](#)
- [9. 1711-09-7 CAS MSDS \(3-Bromobenzoyl chloride\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [10. Benzoyl chloride, 3-bromo- | C7H4BrClO | CID 74377 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methyl-8-quinolinyl 3-bromobenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b485723/docs#an-in-depth-technical-guide-to-2-methyl-8-quinolinyl-3-bromobenzoate\]](https://www.benchchem.com/product/b485723/docs#an-in-depth-technical-guide-to-2-methyl-8-quinolinyl-3-bromobenzoate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check